

Application Notes and Protocols for (7R)-7-Propan-2-yloxepan-2-one

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Compound of Interest

Compound Name: (7R)-7-Propan-2-yloxepan-2-one

Cat. No.: B067224

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Disclaimer: No specific Safety Data Sheet (SDS) for **(7R)-7-Propan-2-yloxepan-2-one** was found. The following information is extrapolated from the known hazards of its constituent functional groups: a lactone (specifically, an oxepan-2-one, a derivative of ϵ -caprolactone) and an isopropyl ether. This document is intended for guidance and is not a substitute for a comprehensive, compound-specific risk assessment, which should be performed by qualified personnel before handling this substance.

Safety and Handling Procedures

(7R)-7-Propan-2-yloxepan-2-one is a chiral molecule containing a seven-membered lactone ring and an isopropyl ether group. While specific toxicological data are unavailable, the safety protocols should address the potential hazards associated with both lactones and ethers. Lactones, such as ϵ -caprolactone, can be irritating to the eyes and skin.[1][2][3] Ethers, particularly isopropyl ethers, are highly flammable and can form explosive peroxides upon exposure to air and light.[4][5][6][7]

Hazard Identification and Classification

Based on its structural components, **(7R)-7-Propan-2-yloxepan-2-one** should be handled as a substance with the following potential hazards:

- **Flammability:** The presence of the isopropyl ether group suggests the compound may be a flammable liquid.[5] Vapors may be heavier than air and form explosive mixtures with air.[8]

- Peroxide Formation: Like other ethers, this compound may form explosive peroxides over time, especially when exposed to air and light.[4][5][6] This risk is significant for isopropyl ethers.[9][10] Peroxide formation can be initiated by heat, light, or the passage of time.[6]
- Eye and Skin Irritation: Lactones are known to cause eye irritation.[1][2][3] Prolonged or repeated skin contact may also lead to irritation.
- Respiratory Tract Irritation: Inhalation of vapors may cause respiratory tract irritation.[11]
- Ingestion: May be harmful if swallowed.[11]

Personal Protective Equipment (PPE)

A comprehensive assessment of the experimental conditions should guide the selection of appropriate PPE. The following are minimum recommendations:

- Eye Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes and vapors.[1][12]
- Hand Protection: Chemical-resistant gloves, such as nitrile or PVC, should be worn.[13][14] Given that some ethers can permeate nitrile gloves relatively quickly, it is advisable to change gloves immediately upon contamination.[15]
- Skin and Body Protection: A flame-resistant lab coat, long pants, and closed-toe shoes are required to protect against skin contact and in case of a fire.[15]
- Respiratory Protection: All handling of **(7R)-7-Propan-2-yloxepan-2-one** should be conducted in a certified chemical fume hood to minimize inhalation of vapors.[12] If there is a risk of exceeding exposure limits, a suitable respirator should be used.[12]

Storage and Handling

Proper storage and handling are critical to mitigate the risks of flammability and peroxide formation.

- Storage: Store in a tightly sealed, properly labeled container in a cool, dry, well-ventilated area designated for flammable liquids.[2][4][12] The storage area should be away from heat, sparks, open flames, and strong oxidizing agents.[1][4] Protect containers from physical

damage and direct sunlight.[14] It is recommended to date the container upon receipt and upon opening to track its age and potential for peroxide formation.[15]

- Handling:
 - Work in a well-ventilated area, preferably a chemical fume hood.[12]
 - Keep away from ignition sources; use non-sparking tools and explosion-proof equipment. [5]
 - Ground and bond containers when transferring the material to prevent static discharge.[9]
 - Avoid contact with eyes, skin, and clothing.[2][12]
 - Wash hands thoroughly after handling.[12]
 - Do not work alone.[1]

First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[5][12]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[5][12]
- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration. Seek immediate medical attention.[5][12]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk. Seek immediate medical attention.[5][12]

Spill and Waste Disposal

- Spills: In the event of a spill, evacuate the area and eliminate all ignition sources.[8] Absorb the spill with an inert, non-combustible material such as sand or vermiculite.[1][12] Place the absorbed material in a sealed container for proper disposal.[8]

- Waste Disposal: Dispose of **(7R)-7-Propan-2-yloxepan-2-one** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain.

Quantitative Data

As no specific data for **(7R)-7-Propan-2-yloxepan-2-one** is available, the following table provides data for structurally related compounds, ϵ -caprolactone and isopropyl ether, to give an indication of potential properties.

Property	ϵ -Caprolactone	Isopropyl Ether	(7R)-7-Propan-2-yloxepan-2-one (Estimated)
Molecular Formula	C ₆ H ₁₀ O ₂	C ₆ H ₁₄ O	C ₁₀ H ₁₈ O ₃
Molecular Weight	114.14 g/mol	102.17 g/mol	186.25 g/mol
Boiling Point	237 °C[1]	68 °C	Not Available
Melting Point	-1.5 °C[1]	-86 °C	Not Available
Flash Point	127 °C (open cup)[1]	-28 °C	Likely Flammable (estimate < 60 °C)
Autoignition Temp.	204 °C[1]	443 °C	Not Available
Solubility in Water	Miscible[1]	Slightly Soluble	Not Available
Vapor Density	3.9 (air = 1)[1]	3.5 (air = 1)	Not Available

Experimental Protocols

The following is a representative protocol for a reaction that might involve a substituted lactone like **(7R)-7-Propan-2-yloxepan-2-one**, such as a ring-opening polymerization. This is a generalized procedure and must be adapted and optimized for specific experimental goals.

Ring-Opening Polymerization of **(7R)-7-Propan-2-yloxepan-2-one**

Objective: To synthesize a polymer from **(7R)-7-Propan-2-yloxepan-2-one** via ring-opening polymerization.

Materials:

- **(7R)-7-Propan-2-yloxepan-2-one**
- Anhydrous toluene
- Initiator (e.g., tin(II) octoate, a suitable metal alkoxide)
- Nitrogen or Argon gas supply
- Methanol
- Hexanes
- Schlenk flask and line
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Syringes and needles

Procedure:

- Preparation: Dry all glassware in an oven at >120 °C overnight and cool under a stream of inert gas (nitrogen or argon).
- Reaction Setup: Assemble the Schlenk flask with a magnetic stir bar under a positive pressure of inert gas.
- Reagent Addition:
 - To the Schlenk flask, add **(7R)-7-Propan-2-yloxepan-2-one** (1 equivalent).
 - Add anhydrous toluene via syringe to achieve the desired monomer concentration.

- Add the initiator (e.g., tin(II) octoate, typically at a monomer-to-initiator ratio of 100:1 to 500:1) via syringe.
- Polymerization:
 - Immerse the flask in a preheated oil bath at the desired reaction temperature (e.g., 110 °C).
 - Stir the reaction mixture for the specified time (e.g., 24-48 hours). Monitor the reaction progress by taking small aliquots for analysis (e.g., ¹H NMR, GPC) if desired.
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Precipitate the polymer by slowly adding the reaction solution to a beaker of cold methanol or hexanes with vigorous stirring.
 - Isolate the polymer by filtration.
 - Wash the polymer with fresh methanol or hexanes.
 - Dry the polymer under vacuum to a constant weight.
- Characterization: Characterize the resulting polymer using appropriate analytical techniques (e.g., ¹H NMR for structure, GPC for molecular weight and dispersity, DSC for thermal properties).

Visualizations

Safe Handling Workflow

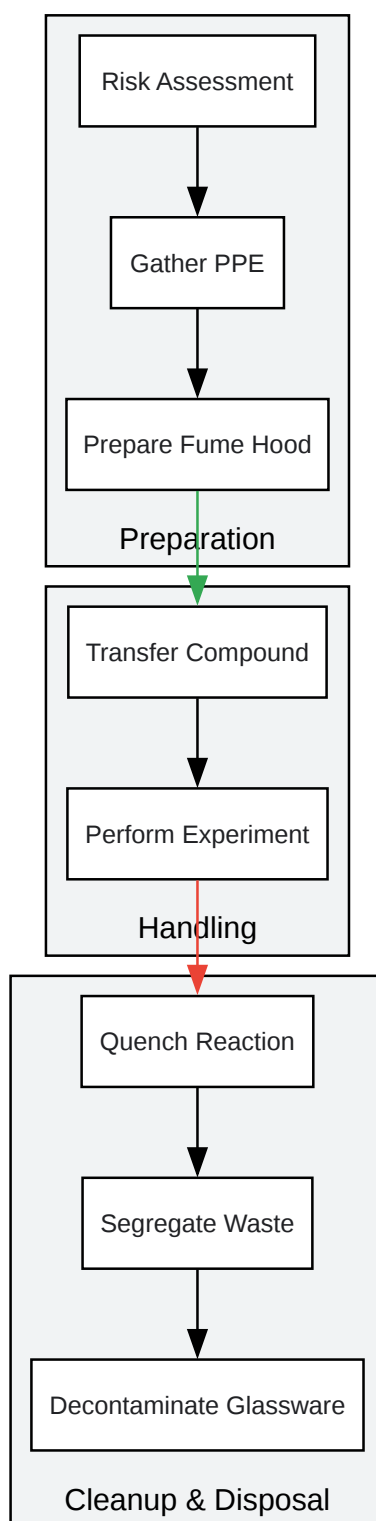


Figure 1: General Workflow for Safe Handling

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Caption: Figure 1: General Workflow for Safe Handling.

Experimental Workflow: Ring-Opening Polymerization

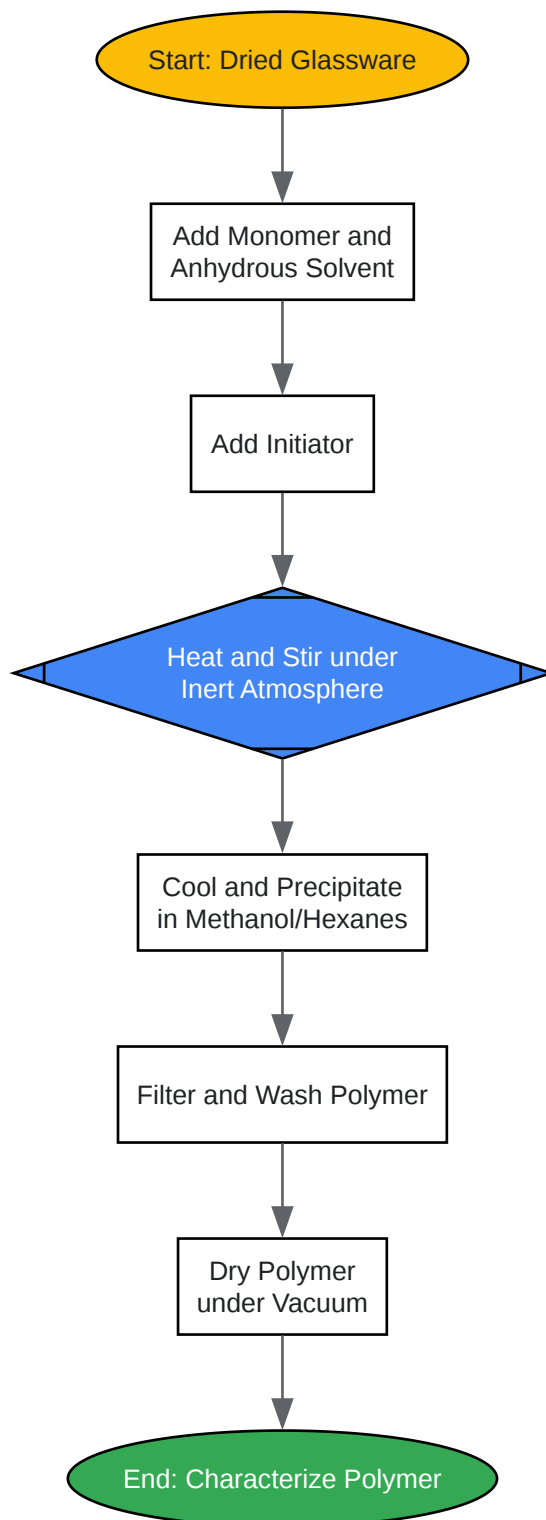


Figure 2: Workflow for Ring-Opening Polymerization

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Caption: Figure 2: Workflow for Ring-Opening Polymerization.

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- To cite this document: BenchChem. [Application Notes and Protocols for (7R)-7-Propan-2-yloxepan-2-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b067224#safety-and-handling-procedures-for-7r-7-propan-2-yloxepan-2-one]

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